

Torkinib stability in DMSO at -20°C

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Compound of Interest

Compound Name: *Torkinib*

Cat. No.: *B612163*

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Torkinib Technical Support Center

Welcome to the **Torkinib** Technical Support Center. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the stability and handling of **Torkinib**, a selective mTOR inhibitor, when prepared in DMSO. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Torkinib** in DMSO?

A1: **Torkinib**, once dissolved in DMSO, should be stored at low temperatures to maintain its stability. For short-term storage, -20°C is acceptable, while -80°C is recommended for long-term preservation. It is crucial to aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles, which can degrade the compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: How long can I store **Torkinib** in DMSO at -20°C?

A2: The recommended storage duration for **Torkinib** in DMSO at -20°C varies slightly among suppliers. Generally, it is advised to store the solution for a period ranging from one to six months.[\[1\]](#)[\[3\]](#) For longer storage, it is best to keep the aliquots at -80°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q3: What is the recommended long-term storage condition for **Torkinib** in DMSO?

A3: For long-term storage, it is consistently recommended to store **Torkinib** solutions in DMSO at -80°C.[1][2][3] Under these conditions, the compound is expected to be stable for at least one year.

Q4: Can I store **Torkinib** powder, and for how long?

A4: Yes, **Torkinib** powder is stable for extended periods when stored correctly. Suppliers recommend storing the solid compound at -20°C, where it can be kept for up to three years.[2][3]

Q5: What precautions should I take when preparing and storing **Torkinib** solutions in DMSO?

A5: To ensure the stability and solubility of **Torkinib**, it is critical to use high-quality, anhydrous DMSO.[1][3] DMSO is hygroscopic and can absorb moisture from the air, which may reduce the solubility of the compound and potentially affect its stability. Always use freshly opened or properly stored anhydrous DMSO. Additionally, ensure vials are tightly sealed to prevent moisture absorption and exposure to air.

Data Summary: Torkinib Storage Stability

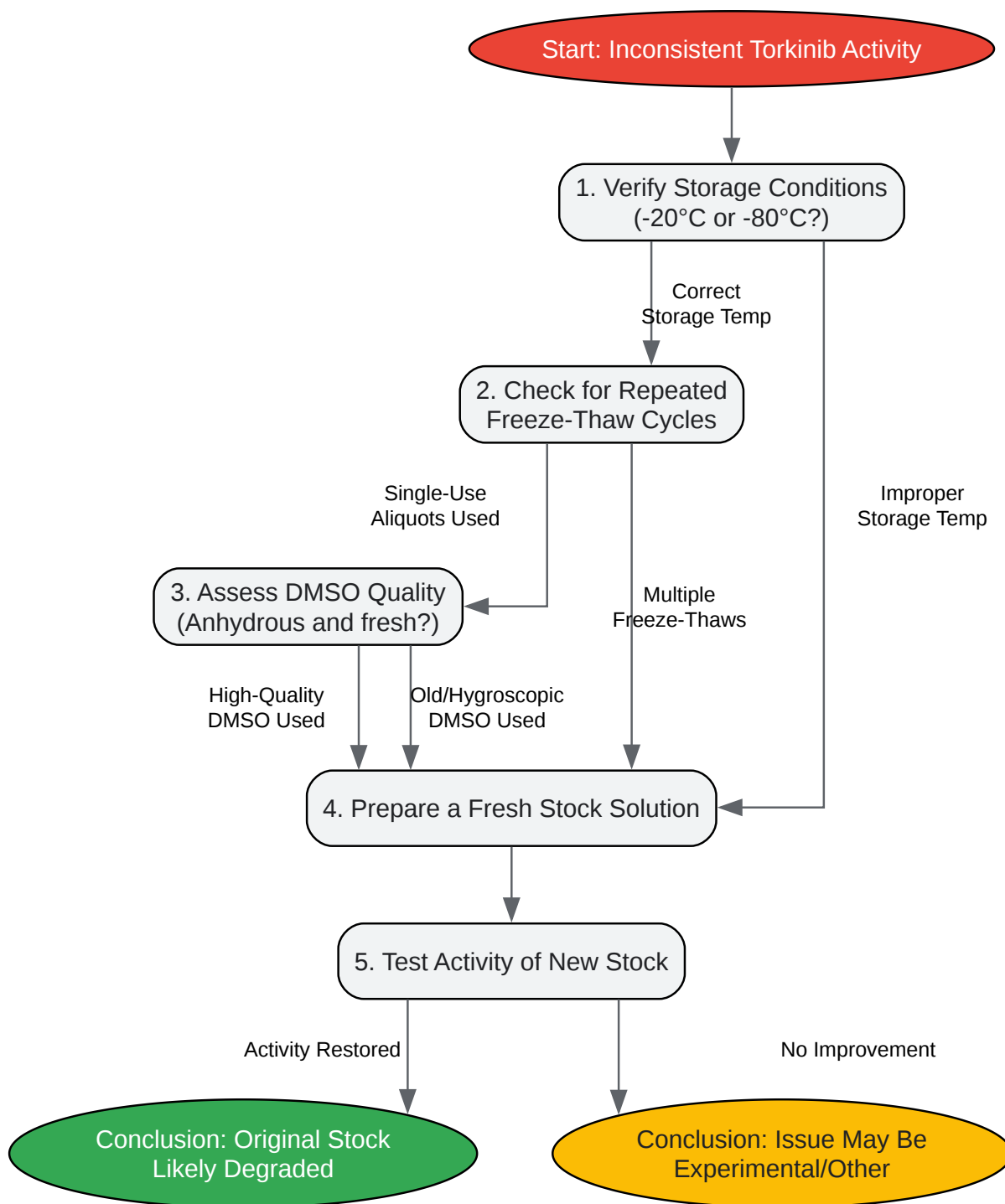
The following table summarizes the recommended storage conditions and stability data for **Torkinib** from various suppliers.

Supplier	Form	Storage Temperature	Recommended Duration	Citations
Selleck Chemicals	In DMSO	-20°C	1 month	[1]
In DMSO	-80°C	1 year	[1]	
Powder	-20°C	3 years	[1]	
MedchemExpress	In DMSO	-20°C	6 months	[3]
In DMSO	-80°C	1 year	[3]	
Powder	-20°C	3 years	[3]	
TargetMol	In DMSO	-80°C	1 year	[2]
Powder	-20°C	3 years	[2]	

Troubleshooting Guide

Issue: I am observing reduced or inconsistent activity of **Torkinib** in my experiments.

This issue may be related to the degradation of the compound due to improper storage or handling. Follow this troubleshooting workflow to identify the potential cause.



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Troubleshooting workflow for **Torkinib** stability issues.

Experimental Protocols

While specific protocols for determining the stability of **Torkinib** were not detailed in the provided search results, a general approach for assessing small molecule stability in solution can be outlined.

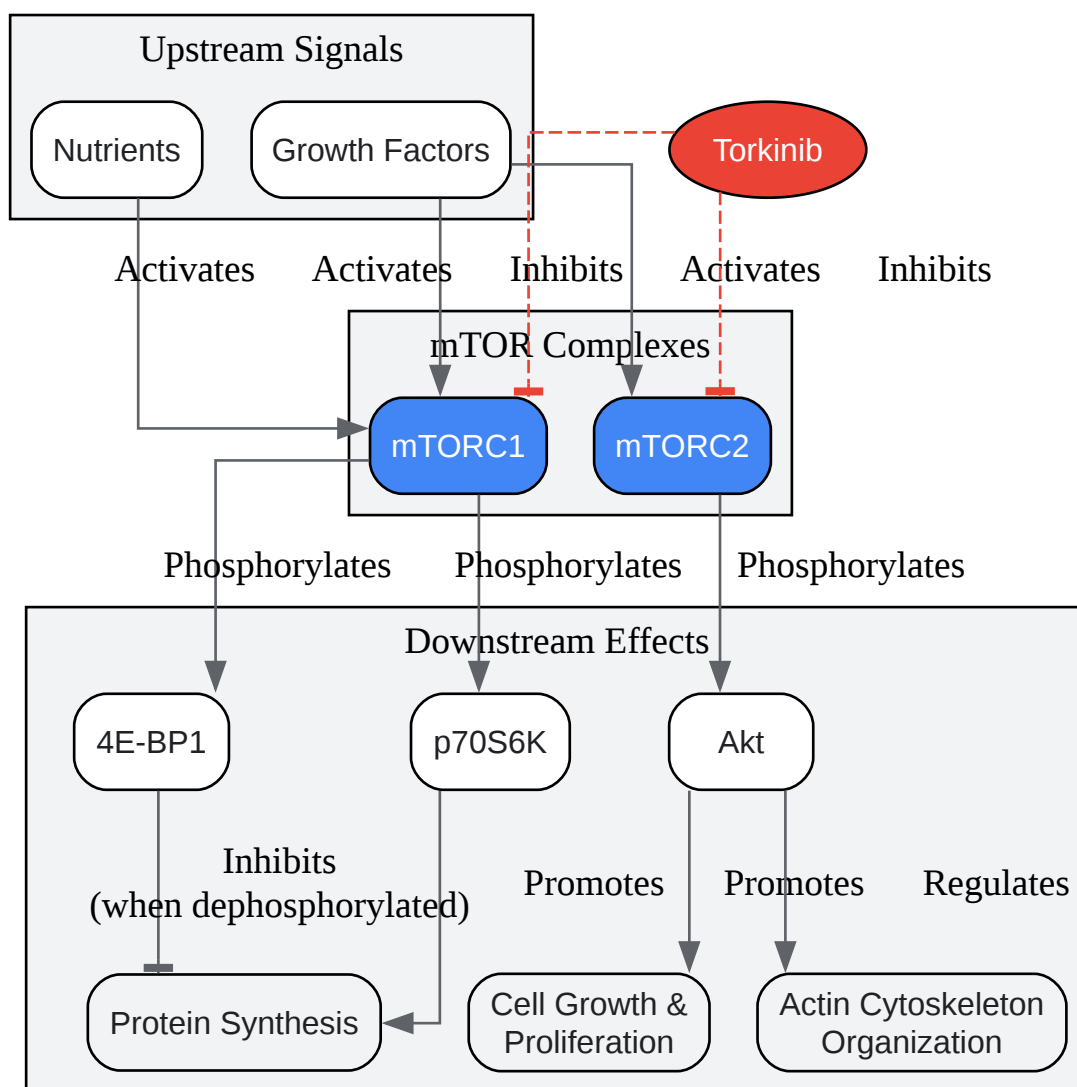
Protocol: Assessing **Torkinib** Stability via High-Performance Liquid Chromatography (HPLC)

- Preparation of **Torkinib** Stock Solution:
 - Accurately weigh **Torkinib** powder.
 - Dissolve in anhydrous DMSO to a known concentration (e.g., 10 mM).
 - Aliquot the solution into multiple sterile, tightly sealed vials.
- Storage Conditions:
 - Store aliquots at the desired temperatures (e.g., -20°C and -80°C).
 - Designate specific time points for analysis (e.g., Day 0, 1 week, 1 month, 3 months, 6 months, 1 year).
- HPLC Analysis:
 - At each time point, retrieve an aliquot from each storage condition.
 - Allow the sample to thaw completely and reach room temperature.
 - Dilute the sample to a suitable concentration for HPLC analysis.
 - Analyze the sample using a validated HPLC method to determine the purity of **Torkinib**. A reverse-phase C18 column is often suitable for such small molecules.
 - The mobile phase composition and gradient would need to be optimized to achieve good separation of **Torkinib** from any potential degradation products.

- A UV detector set to the maximum absorbance wavelength of **Torkinib** should be used for quantification.
- Data Analysis:
 - Compare the peak area of **Torkinib** at each time point to the peak area at Day 0.
 - A decrease in the peak area of the parent compound over time indicates degradation.
 - The appearance of new peaks would signify the formation of degradation products.

Torkinib Signaling Pathway

Torkinib is a selective inhibitor of the mechanistic target of rapamycin (mTOR), a crucial kinase in cell signaling. It acts by competing with ATP, thereby inhibiting both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2).



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Simplified mTOR signaling pathway showing **Torkinib** inhibition.

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